

An In-depth Technical Guide to the Physicochemical Properties of 1-(Cyclohexylmethyl)piperazine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(Cyclohexylmethyl)piperazine

Cat. No.: B1349345

[Get Quote](#)

This technical guide provides a comprehensive overview of the known physicochemical properties of **1-(Cyclohexylmethyl)piperazine**, tailored for researchers, scientists, and professionals in drug development. The information is compiled from various chemical suppliers and databases.

Core Physicochemical Data

1-(Cyclohexylmethyl)piperazine is a derivative of piperazine with a cyclohexylmethyl substituent. Its fundamental properties are crucial for its handling, formulation, and potential applications in medicinal chemistry and materials science.

Table 1: Key Physicochemical Properties of **1-(Cyclohexylmethyl)piperazine**

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₂ N ₂	[1] [2] [3]
Molecular Weight	182.31 g/mol	[1] [2] [3]
CAS Number	57184-23-3	[1] [3]
IUPAC Name	1-(cyclohexylmethyl)piperazine	
Boiling Point	230-231 °C (at 760 mmHg)	[3]
Density	0.938 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.4950	[3]
Flash Point	87.8 °C (190.0 °F) - closed cup	
Predicted pKa	9.26 ± 0.10	[4] [5]
Melting Point	Data not consistently available. One source reports 87.8, which is identical to the flash point and may be an error.	
Solubility	Specific data for 1-(Cyclohexylmethyl)piperazine is not readily available. The parent compound, piperazine, is known to be freely soluble in water and glycerol, and slightly soluble in ethanol. [6] [7]	

Experimental Protocols for Property Determination

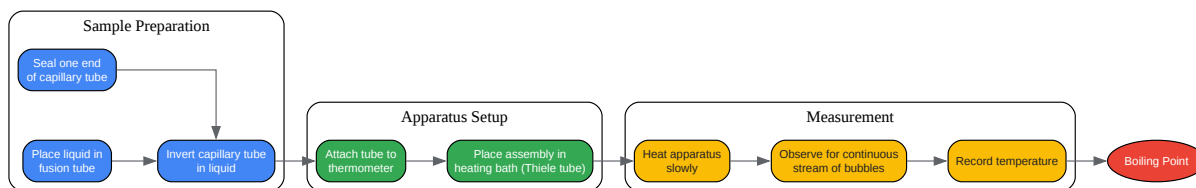
The following sections detail generalized experimental methodologies for determining the key physicochemical properties listed above. These protocols are standard in organic chemistry laboratories.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.^{[8][9]} A common and efficient method for small quantities of liquid is the capillary method using a Thiele tube or a melting point apparatus with a heating block.^{[10][11]}

Methodology:

- **Sample Preparation:** A small amount (a few milliliters) of **1-(Cyclohexylmethyl)piperazine** is placed into a small test tube or a fusion tube.^{[8][10]}
- **Capillary Insertion:** A capillary tube, sealed at one end, is placed inverted into the liquid.^[10]
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This assembly is then placed in a Thiele tube filled with a high-boiling point liquid (e.g., mineral oil or silicone oil) or inserted into a calibrated aluminum heating block.^{[10][12]}
- **Heating:** The apparatus is heated slowly and uniformly, at a rate of about 1-2°C per minute as the expected boiling point is approached.^[12]
- **Observation:** As the liquid heats, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.^[10] Alternatively, the heat source is removed when a steady stream of bubbles is observed. The boiling point is the temperature at which the bubbling stops and the liquid begins to enter the capillary tube.^[11]
- **Recording:** The temperature is recorded at this point. For accuracy, the determination should be repeated, and the barometric pressure should also be recorded.^{[8][9]}



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

Determination of Melting Point

For solid compounds, the melting point is a key indicator of purity.^[12] Pure crystalline solids typically exhibit a sharp melting range of 0.5-1.0°C.

Methodology:

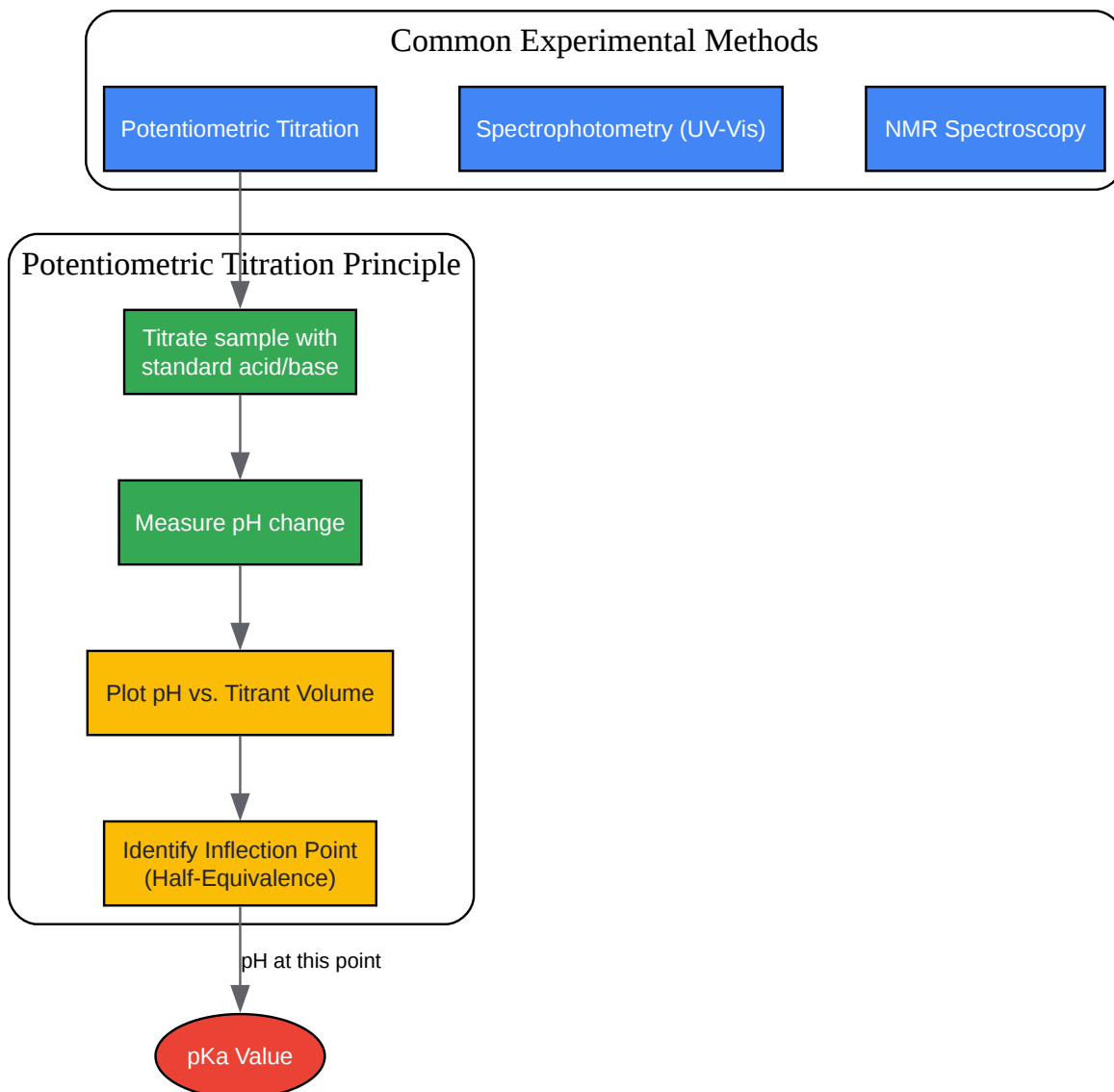
- **Sample Preparation:** A small amount of the finely powdered solid is packed into a capillary tube, sealed at one end, to a height of 1-2 mm.^{[13][14]}
- **Apparatus Setup:** The capillary tube is attached to a thermometer or placed in a designated slot in a digital melting point apparatus.^[15]
- **Heating:** The heating block or oil bath is heated. An initial rapid determination can be done to find an approximate melting point. Subsequently, a new sample is heated slowly, with the temperature increasing by about 2°C per minute near the expected melting point.
- **Observation:** The melting range is recorded from the temperature at which the first drop of liquid appears (onset of melting) to the temperature at which the entire sample becomes a clear liquid (completion of melting).^[15]

Determination of pKa (Acid Dissociation Constant)

The pKa is a measure of the acidity of a compound. For a basic compound like **1-(Cyclohexylmethyl)piperazine**, the pKa refers to its conjugate acid. Potentiometric titration and UV-Vis spectrophotometry are common methods for pKa determination.[16][17]

Methodology (Potentiometric Titration):

- **Solution Preparation:** A precise amount of the compound is dissolved in a suitable solvent (often water or a water-cosolvent mixture) to a known concentration.
- **Titration Setup:** The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer.
- **Titration:** A standardized solution of a strong acid (e.g., HCl) is added in small, precise increments using a burette.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which corresponds to the inflection point of the curve.[16][17]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-环己甲基哌嗪 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Page loading... [guidechem.com]
- 3. 1-(CYCLOHEXYLMETHYL)PIPERAZINE | 57184-23-3 [chemicalbook.com]
- 4. 1-(CYCLOHEXYLMETHYL)PIPERAZINE | 57184-23-3 [amp.chemicalbook.com]
- 5. 1-(CYCLOHEXYLMETHYL)PIPERAZINE | 57184-23-3 [amp.chemicalbook.com]
- 6. Piperazine compounds [m.chemicalbook.com]
- 7. Piperazine | C₄H₁₀N₂ | CID 4837 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 9. cdn.juniata.edu [cdn.juniata.edu]
- 10. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 11. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 12. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 13. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 14. byjus.com [byjus.com]
- 15. pennwest.edu [pennwest.edu]
- 16. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 17. APPENDIX A: MEASUREMENT OF ACIDITY (pKA) - ECETOC [ecetoc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 1-(Cyclohexylmethyl)piperazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1349345#what-are-the-physicochemical-properties-of-1-cyclohexylmethyl-piperazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com